

# Thionitrosyl Chloride (NSCl): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Thiazyl chloride

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This technical guide provides an in-depth overview of Thionitrosyl chloride (NSCl), a reactive inorganic compound. The document covers its nomenclature, Chemical Abstracts Service (CAS) numbers for both its monomeric and trimeric forms, and a detailed summary of its physicochemical properties. Additionally, it outlines the primary synthetic routes and key chemical reactions, offering valuable information for laboratory applications.

## Nomenclature and CAS Numbers

Thionitrosyl chloride is the common name for the chemical entity with the formula NSCl. However, it predominantly exists as a trimer, Trithiazyl trichloride, with the formula (NSCl)<sub>3</sub>. The monomer is a green gas, while the trimer is a white solid.<sup>[1]</sup>

Form	Chemical Name	Formula	CAS Number
Monomer	Thionitrosyl chloride	NSCl	17178-58-4 <sup>[1]</sup>
Trimer	Trithiazyl trichloride	(NSCl) <sub>3</sub>	5964-00-1 <sup>[1]</sup>

## Physicochemical Properties

The following tables summarize the key physical and chemical properties of both the monomeric and trimeric forms of Thionitrosyl chloride.

Table 1: Properties of Thionitrosyl Chloride (NSCl) Monomer

Property	Value
Molecular Formula	NSCl[2]
Molar Mass	81.52 g/mol [2]
Appearance	Green gas[1]
Elemental Composition	N: 17.18%, S: 39.33%, Cl: 43.49%[2]

Table 2: Properties of Trithiazyl Trichloride ((NSCl)<sub>3</sub>)

Property	Value
Molecular Formula	(NSCl) <sub>3</sub> [1]
Molar Mass	244.55 g/mol [1]
Appearance	White crystalline solid[1][3]
Melting Point	168 °C (decomposes)[3]
Density (solid-state)	2.35 g/cm <sup>3</sup> [3]
Solubility	Insoluble in water; Soluble in dichloromethane, chloroform, and carbon tetrachloride[3]
Structure	Six-membered ring of alternating sulfur and nitrogen atoms, with a chlorine atom attached to each sulfur. The S <sub>3</sub> N <sub>3</sub> core has a slightly ruffled structure with C <sub>3v</sub> symmetry.[1]
Bond Distances	S-N: 160.5 pm, S-Cl: 208 pm[1]

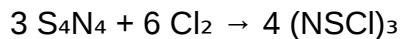
## Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of Thionitrosyl chloride are not extensively available in open literature. However, the general synthetic methodologies are well-established.

## Synthesis of Trithiazyl Trichloride ((NSCl)<sub>3</sub>)

The primary method for synthesizing Trithiazyl trichloride is the chlorination of Tetrasulfur tetranitride (S<sub>4</sub>N<sub>4</sub>).

Reaction:



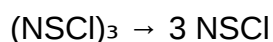
General Protocol:

- A solution of Tetrasulfur tetranitride in a suitable inert solvent (e.g., carbon tetrachloride) is prepared in a reaction vessel equipped with a gas inlet and a condenser.
- Chlorine gas is bubbled through the solution. The reaction progress is monitored by the disappearance of the orange-red color of the S<sub>4</sub>N<sub>4</sub> solution.
- Upon completion of the reaction, the solvent is removed under reduced pressure to yield crude Trithiazyl trichloride.
- The product can be purified by recrystallization from a suitable solvent like dichloromethane or by sublimation.<sup>[1]</sup>

## Synthesis of Thionitrosyl Chloride (NSCl) Monomer

The monomeric form of Thionitrosyl chloride is obtained by the thermal cracking of the trimer, Trithiazyl trichloride.

Reaction:



General Protocol:

- Trithiazyl trichloride is placed in a vacuum-sealed apparatus.
- The solid is heated to approximately 100 °C under vacuum.<sup>[1]</sup>

- The trimer undergoes cracking to form the gaseous green Thionitrosyl chloride monomer, which can be collected in a cold trap for subsequent use.

## Key Reactions

Trithiazyl trichloride is a versatile precursor for the synthesis of other sulfur-nitrogen compounds.

- Reaction with Antimony Pentachloride: **Thiazyl chloride** reacts with sulfur in the presence of antimony pentachloride to form dithionitronium hexachloroantimonate.<sup>[1]</sup>



- Reaction with Nitriles: It reacts with nitriles to yield dithiadiazolium chlorides.<sup>[1]</sup>



## Logical Workflow: Synthesis of Thionitrosyl Chloride

The following diagram illustrates the synthetic pathway from the precursor Tetrasulfur tetranitride to both the trimeric and monomeric forms of Thionitrosyl chloride.

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## References

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